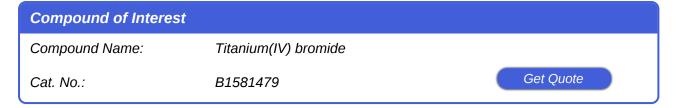


# Titanium(IV) Bromide: A Technical Guide to its Discovery and History

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Titanium(IV) bromide** (TiBr<sub>4</sub>), also known as titanium tetrabromide, is a volatile, orange, crystalline solid that holds a significant place in the field of inorganic chemistry. Its strong Lewis acidic nature makes it a valuable reagent and catalyst in various chemical transformations. This technical guide provides an in-depth exploration of the discovery, history, and fundamental properties of **Titanium(IV) bromide**, tailored for a scientific audience. The document outlines the key synthetic routes developed over time, presents its physicochemical properties in a structured format, and offers detailed experimental protocols for its preparation.

## **Discovery and Historical Context**

The precise date and discoverer of the first synthesis of **Titanium(IV)** bromide are not definitively documented in readily available historical records. While Jöns Jacob Berzelius is credited with the first isolation of elemental titanium in 1825, his work on titanium halides primarily focused on the chloride and fluoride.

The first preparations of **Titanium(IV)** bromide are reported to have occurred in the late 19th century during a period of systematic investigation into metal halides. These early syntheses were likely achieved through the direct reaction of elemental titanium with bromine vapor at elevated temperatures. Another early method involved the carbothermic bromination of titanium dioxide (TiO<sub>2</sub>), a process analogous to the Kroll process used for the large-scale production of



titanium tetrachloride. In 1862, Friedrich Wöhler, a prominent chemist of the era, is noted for his work on the synthesis of various inorganic compounds, and it is plausible that he investigated the synthesis of titanium bromide, though a specific publication detailing this is not readily available.

Early characterization of the compound would have relied on the analytical techniques of the 19th century, including elemental analysis by gravimetric methods, melting and boiling point determination, and observation of its reactivity, particularly its vigorous hydrolysis in the presence of water. The tetrahedral geometry of the molecule was later confirmed in the 20th century with the advent of more advanced structural determination techniques like X-ray crystallography.

## Physicochemical Properties of Titanium(IV) Bromide

The following table summarizes the key quantitative data for **Titanium(IV)** bromide.

Property	Value
Molecular Formula	TiBr <sub>4</sub>
Molar Mass	367.48 g/mol
Appearance	Orange to reddish-brown crystalline solid
Melting Point	38-40 °C (lit.)[1][2]
Boiling Point	230 °C (lit.)[1][2]
Density	3.25 g/mL at 25 °C (lit.)[1][2]
Solubility	Soluble in chlorocarbons and benzene.[3] Decomposes in water.[3] Soluble in absolute alcohol.
Crystal Structure	Cubic[3]
Coordination Geometry	Tetrahedral[3]

## **Key Synthesis Methodologies**



Three primary methods for the synthesis of **Titanium(IV)** bromide have been historically and are currently employed in laboratory settings.

## **Direct Synthesis from Elements**

This is the most straightforward method for preparing **Titanium(IV)** bromide. It involves the direct reaction of titanium metal with bromine vapor at elevated temperatures.

Reaction:  $Ti(s) + 2Br_2(g) \rightarrow TiBr_4(g)$ 

#### Carbothermic Bromination of Titanium Dioxide

This method is analogous to the industrial Kroll process for titanium tetrachloride production and was likely one of the earliest methods used. It involves the reaction of titanium dioxide with carbon and bromine at high temperatures.

Reaction:  $TiO_2(s) + 2C(s) + 2Br_2(g) \rightarrow TiBr_4(g) + 2CO(g)$ 

## **Halide Exchange from Titanium Tetrachloride**

**Titanium(IV) bromide** can also be prepared by the reaction of Titanium(IV) chloride with hydrogen bromide. This method is convenient if TiCl<sub>4</sub> is readily available.

Reaction:  $TiCl_4(I) + 4HBr(g) \rightarrow TiBr_4(s) + 4HCl(g)$ 

## **Experimental Protocols**

The following are detailed methodologies for the key experiments cited. These protocols are based on historical and modern laboratory practices and should be performed with appropriate safety precautions in a well-ventilated fume hood.

## **Protocol for Direct Synthesis from Elements**

Objective: To synthesize **Titanium(IV)** bromide by the direct reaction of titanium metal with bromine.

Materials:

Titanium powder or sponge



- · Liquid bromine
- A quartz or borosilicate glass tube reactor
- Tube furnace
- Inert gas supply (e.g., Argon or Nitrogen)
- Cold trap (e.g., a U-tube immersed in a dry ice/acetone bath)
- Schlenk line or similar apparatus for handling air-sensitive materials

#### Procedure:

- A known quantity of titanium metal is placed in the center of the tube reactor.
- The reactor is assembled and connected to the inert gas supply and the cold trap.
- The system is purged with an inert gas to remove air and moisture.
- The tube furnace is heated to 300-400 °C around the titanium sample.
- A slow stream of bromine vapor, carried by the inert gas, is passed over the heated titanium.
   The bromine vapor can be generated by gently warming liquid bromine in a separate flask connected to the gas inlet.
- The volatile **Titanium(IV) bromide** product is carried by the gas stream and condenses in the cold trap as an orange solid.
- Once the reaction is complete, the bromine flow is stopped, and the system is allowed to cool to room temperature under the inert gas flow.
- The collected TiBr<sub>4</sub> is quickly transferred to a dry, inert atmosphere glovebox for storage and handling due to its hygroscopic nature.

## Protocol for Carbothermic Bromination of Titanium Dioxide



Objective: To synthesize **Titanium(IV)** bromide from titanium dioxide, carbon, and bromine.

#### Materials:

- Titanium dioxide (TiO<sub>2</sub>), finely powdered
- Activated carbon or graphite, finely powdered
- · Liquid bromine
- High-temperature tube furnace with a quartz reactor tube
- Inert gas supply (Argon)
- Cold trap and scrubbing system for unreacted bromine and CO

#### Procedure:

- An intimate mixture of titanium dioxide and carbon (in a molar ratio of approximately 1:2) is prepared by grinding the powders together.
- The mixture is placed in a ceramic or quartz boat and inserted into the center of the quartz reactor tube.
- The reactor is placed in the tube furnace, and the system is purged with argon.
- The furnace is heated to 600-800 °C.
- A stream of argon saturated with bromine vapor is passed over the heated mixture.
- The gaseous TiBr<sub>4</sub> product is carried out of the furnace and collected in a cooled receiver or cold trap.
- The exhaust gases, containing unreacted bromine and carbon monoxide, must be passed through a scrubbing solution (e.g., sodium thiosulfate solution) to neutralize the bromine.
- After the reaction is complete, the apparatus is cooled under an argon atmosphere. The product is then handled in an inert atmosphere.



## Protocol for Halide Exchange from Titanium Tetrachloride

Objective: To synthesize **Titanium(IV) bromide** by the reaction of titanium tetrachloride with hydrogen bromide.

#### Materials:

- Titanium tetrachloride (TiCl4), freshly distilled
- · Anhydrous hydrogen bromide (HBr) gas
- A glass reaction vessel equipped with a gas inlet, a gas outlet, and a condenser
- Inert gas supply (Argon or Nitrogen)
- Schlenk line apparatus

#### Procedure:

- A known amount of titanium tetrachloride is placed in the reaction vessel under an inert atmosphere.
- The vessel is cooled in an ice bath.
- A stream of dry hydrogen bromide gas is bubbled through the liquid TiCl4.
- The reaction is typically exothermic. The flow of HBr is controlled to maintain a manageable reaction rate.
- As the reaction proceeds, solid **Titanium(IV)** bromide precipitates from the solution.
- The reaction is considered complete when the precipitation ceases.
- The excess HBr and the byproduct HCl are removed by purging the system with a dry inert gas.

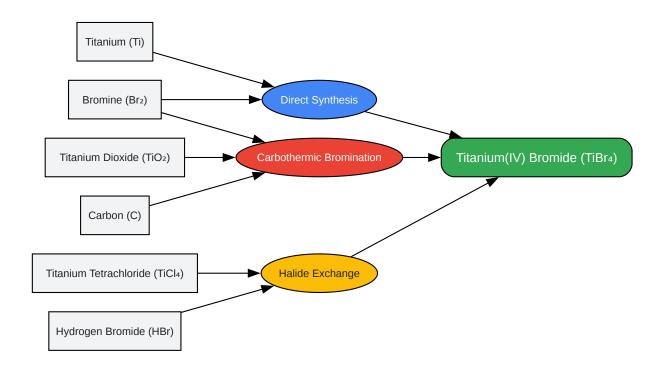


• The solid TiBr<sub>4</sub> is then isolated by filtration under an inert atmosphere and dried under vacuum.

## **Visualizations**

## **Logical Relationship of Synthesis Pathways**

The following diagram illustrates the relationship between the reactants and the final product, **Titanium(IV) bromide**, for the three main synthesis methods.



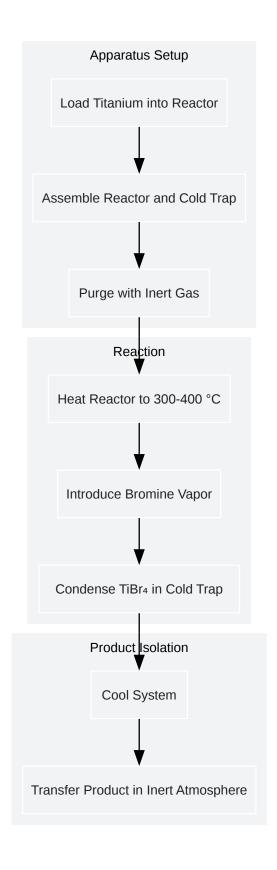
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Caption: Synthesis pathways to **Titanium(IV) bromide**.

## **Experimental Workflow for Direct Synthesis**

The following diagram outlines the general workflow for the direct synthesis of **Titanium(IV) bromide** from its constituent elements.





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Caption: Workflow for the direct synthesis of TiBr<sub>4</sub>.



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